

# Palmitamidobutyl Guanidine: Not a Recognized Molecular Probe for Cellular Imaging

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Palmitamidobutyl guanidine*

Cat. No.: *B15183720*

[Get Quote](#)

Extensive searches of scientific literature and patent databases reveal that **Palmitamidobutyl Guanidine** is not utilized as a molecular probe for cellular imaging. Instead, this compound is consistently cited as an ingredient in cosmetic and skincare formulations. Its primary applications appear to be in topical products aimed at improving skin appearance and providing anti-aging effects.

While the user's request for detailed application notes and protocols for cellular imaging cannot be fulfilled due to the lack of evidence for such use, this document will detail the known applications of **Palmitamidobutyl Guanidine** and provide information on established molecular probes that leverage similar biochemical principles, such as protein palmitoylation, for cellular imaging.

## Known Applications in Cosmetics

**Palmitamidobutyl guanidine** and its acetate salt are listed as ingredients in numerous patents for cosmetic compositions. These formulations include creams, lotions, and serums. The intended functions of these ingredients within these products are generally associated with skin conditioning and preservation. The patents suggest a role in maintaining the stability and efficacy of the cosmetic formulations.

## Alternative Probes for Related Biological Processes

For researchers interested in cellular imaging related to the lipid modification of proteins, a key area suggested by the "palmitamido-" part of the requested compound's name, there are

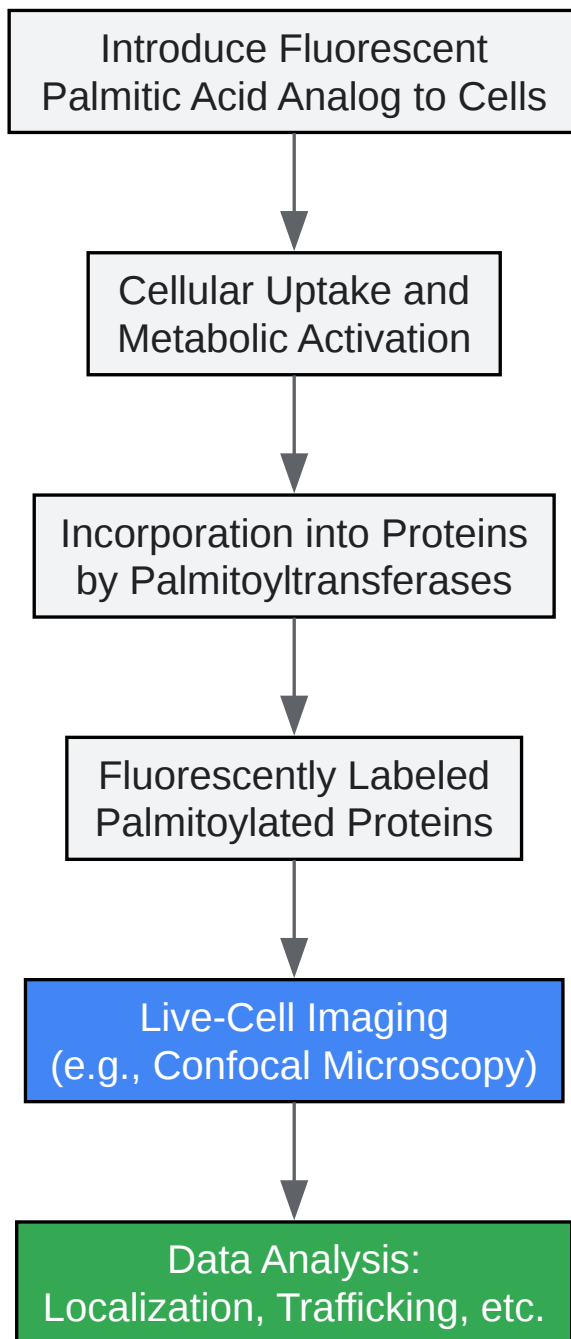
established molecular probes available. One such area is the study of S-palmitoylation, a reversible post-translational lipid modification of proteins.

Fluorescent probes have been developed to visualize protein palmitoylation in living cells. These probes typically consist of a palmitate analog linked to a fluorescent dye. Once introduced to cells, these probes are metabolized and incorporated into proteins by the cellular machinery, allowing for the visualization of palmitoylated proteins and their localization within cellular compartments like the Golgi apparatus.

## Conceptual Workflow for a Palmitoylation-Based Fluorescent Probe

The following diagram illustrates a generalized workflow for using a fluorescently tagged palmitic acid analog for cellular imaging.

## General Workflow for a Palmitoylation-Based Fluorescent Probe



[Click to download full resolution via product page](#)

Caption: Generalized workflow for cellular imaging using a fluorescent palmitic acid analog.

In summary, while "**Palmitamidobutyl guanidine**" is a commercially used chemical, its role is in the realm of cosmetics rather than as a tool for cellular and molecular biology research. Researchers seeking to visualize processes related to lipid modifications are advised to consult the literature for validated molecular probes designed for this purpose.

- To cite this document: BenchChem. [Palmitamidobutyl Guanidine: Not a Recognized Molecular Probe for Cellular Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15183720#palmitamidobutyl-guanidine-as-a-molecular-probe-for-cellular-imaging\]](https://www.benchchem.com/product/b15183720#palmitamidobutyl-guanidine-as-a-molecular-probe-for-cellular-imaging)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)